

# Comprehensive Application Notes and Protocols for TWS119 In Vivo Administration

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Tws119

CAS No.: 601514-19-6

Cat. No.: S007607

Get Quote

## Introduction to TWS119

**TWS119** is a 4,6-disubstituted pyrrolopyrimidine compound that functions as a potent and selective inhibitor of glycogen synthase kinase-3 $\beta$  (GSK-3 $\beta$ ). This small molecule inhibitor has emerged as a valuable research tool in preclinical studies, particularly for investigating the Wnt/ $\beta$ -catenin signaling pathway in various disease models. With a reported IC<sub>50</sub> of 30 nM in cell-free assays and strong binding affinity (K<sub>d</sub> = 126 nM) for GSK-3 $\beta$ , **TWS119** has demonstrated significant potential across multiple research domains including **cancer immunotherapy**, **neurological disorders**, and **stem cell biology** [1] [2]. These application notes provide a comprehensive technical reference for researchers utilizing **TWS119** in vivo, summarizing optimized treatment timelines, administration protocols, and experimental methodologies from peer-reviewed studies.

## In Vivo Dosing Parameters and Treatment Timelines

### Summary of Dosing Regimens Across Disease Models

Table 1: **TWS119** In Vivo Dosing Parameters Across Disease Models

| Disease Model               | Dosage                       | Route           | Treatment Duration   | Frequency     | Key Findings  | Reference |
|-----------------------------|------------------------------|-----------------|----------------------|---------------|---|-----------|
| Experimental Stroke (MCAO)  | 10 mg/kg                     | Intraperitoneal | 14 days              | Once daily    | Improved neurological recovery, enhanced angiogenesis, reduced infarct size | [3]       |
| Experimental Stroke (MCAO)  | 30 mg/kg                     | Intraperitoneal | Single dose or daily | Varied        | Blood-brain barrier protection, reduced cerebral edema                      | [1]       |
| Cancer Immunotherapy        | 30 mg/kg                     | Intraperitoneal | Varied               | Not specified | Generation of Tscm cells with enhanced anti-tumor activity                  | [1]       |
| Massive Cerebral Infarction | Identified via CMap analysis | N/A             | N/A                  | N/A           | Proposed as potential therapeutic based on bioinformatics                   | [4]       |

## Detailed Treatment Timelines for Specific Models

### 2.2.1 Cerebral Ischemia/Stroke Models

In permanent distal middle cerebral artery occlusion (MCAO) plus hypoxia models, the most extensively validated protocol involves **daily intraperitoneal administration** of **TWS119** at 10 mg/kg, initiated 24 hours post-ischemia and continued for 14 consecutive days [3]. This treatment paradigm has demonstrated

significant functional improvements in neurological deficit scores at days 14 and 21 post-stroke, with histological analyses revealing enhanced **angiogenesis** and **neural plasticity** in the peri-infarct cortex during the recovery phase.

For acute stroke intervention studies, a higher dose of 30 mg/kg has been employed, either as a single administration at 4 hours post-MCAO or as repeated injections [1]. This regimen has shown protective effects on blood-brain barrier integrity and reduction of cerebral edema, with histological and molecular analyses typically performed at 24-72 hours post-insult for acute mechanism investigation or at 21-28 days for long-term recovery assessment.

### 2.2.2 Cancer Immunotherapy Models

In models investigating the enhancement of adoptive cell transfer therapies, **TWS119** administration at 30 mg/kg has been used to generate stem cell-like memory T cells (Tscm) with superior anti-tumor persistence and efficacy [1]. The treatment protocol in these studies typically involves **pre-conditioning of T cells** ex vivo prior to transfer, followed by in vivo administration schedules aligned with tumor cell challenge or progression.

## Detailed Experimental Protocols

### Cerebral Ischemia Model Protocol

#### 3.1.1 Animal Model Preparation

- **Animals:** Adult male C57BL/6 mice (23-25 g, 8-10 weeks)
- **Model Induction:** Permanent distal MCA occlusion plus 1 h hypoxia (8% O<sub>2</sub>)
- **Anesthesia:** Isoflurane (3% induction, 1.5% maintenance in air mixture)
- **Physiological Monitoring:** Maintain rectal temperature at 37 ± 0.5°C during procedure
- **Exclusion Criteria:** Subarachnoid hemorrhage, MCA recanalization failure, or cerebral blood flow reduction <30% of baseline [3]

#### 3.1.2 TWS119 Treatment Protocol

- **Formulation:** Dissolve in 1% DMSO in saline
- **Dosage:** 10 mg/kg
- **Route:** Intraperitoneal injection

- **Treatment Initiation:** 24 hours post-ischemia
- **Duration:** 14 consecutive days
- **Control Groups:** Sham-operated mice and vehicle (1% DMSO) treated mice [3]

### 3.1.3 Outcome Assessment

- **Neurological Function:** Assess using standardized neurological deficit scores at days 1, 3, 7, 14, and 21 post-stroke
- **Histological Analysis:** Perfuse animals and collect brain tissue at endpoint (day 14 or 21)
- **Molecular Analysis:** Isolate protein/RNA from peri-infarct cortex for Western blot, PCR, or cytokine array
- **Immunofluorescence:** Analyze microglial polarization, angiogenesis markers, and neural plasticity proteins in peri-infarct region [3]

## Cancer Immunotherapy Enhancement Protocol

### 3.2.1 T Cell Preparation and Treatment

- **Cell Source:** Human PBMCs from healthy donors or tumor-infiltrating lymphocytes (TILs)
- **Activation:** Culture with rhIL-2 (1000 UI/mL) and pamidronate disodium for  $\gamma\delta$ T cell expansion
- **TWS119 Treatment:** Add **TWS119** at optimized concentrations (0.5-4  $\mu$ M for proliferation; >4  $\mu$ M for stemness phenotype) to culture media
- **Culture Duration:** 8-9 days with cytokine and **TWS119** supplementation [5] [6] [7]

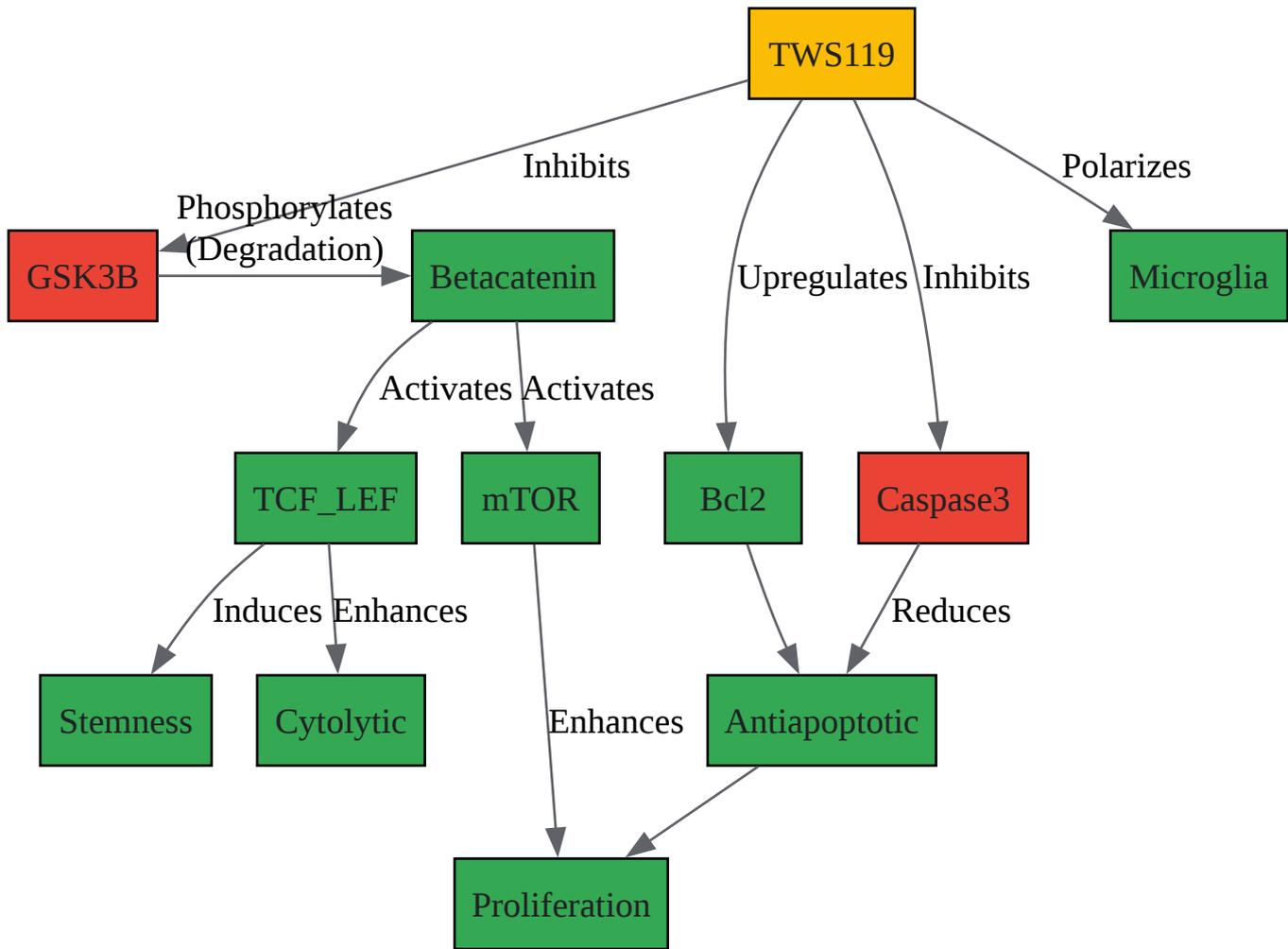
### 3.2.2 In Vivo Adoptive Transfer and Assessment

- **Cell Transfer:** Administer **TWS119**-treated T cells via intravenous injection to tumor-bearing models
- **Tumor Monitoring:** Measure tumor volume and progression regularly
- **T Cell Persistence:** Analyze survival and phenotype of transferred cells in blood and tissues
- **Cytolytic Activity:** Evaluate tumor cell killing through cytotoxicity assays [5]

## Mechanisms of Action and Signaling Pathways

### Molecular Targets and Pathway Modulation

**TWS119** exerts its effects primarily through potent inhibition of GSK-3 $\beta$ , leading to **activation of the Wnt/ $\beta$ -catenin signaling pathway**. The molecular mechanisms and downstream effects are illustrated below:



[Click to download full resolution via product page](#)

Figure 1: **TWS119** Signaling Mechanisms and Functional Outcomes

## Cell-Type Specific Mechanisms

### 4.2.1 Immune Cell Modulation

In  $\gamma\delta$ T cells, **TWS119** enhances proliferation and cytolytic activity through multiple parallel mechanisms: activation of mTOR signaling, upregulation of anti-apoptotic Bcl-2 expression, inhibition of cleaved caspase-3, and increased expression of perforin and granzyme B [5] [6]. Additionally, **TWS119** promotes the generation of stem cell-like memory T cells (Tscm) characterized by CD44<sup>low</sup>CD62L<sup>high</sup> expression, which demonstrates superior persistence and anti-tumor activity in vivo [1].

In **tumor-infiltrating lymphocytes (TILs)** from non-small cell lung cancer, **TWS119** exhibits distinct effects on CD4<sup>+</sup> and CD8<sup>+</sup> T cell subsets, preserving naive T cells and stem cell-like memory T cells while enhancing IL-2 production without compromising IFN- $\gamma$  production [8] [7].

#### 4.2.2 Neural and Vascular Effects

In **cerebral ischemia models**, **TWS119** modulates microglial polarization from pro-inflammatory to anti-inflammatory phenotypes, creating a neuroprotective environment that supports angiogenesis and neural plasticity during recovery [3]. This transition in microglial activation state contributes to reduced neuroinflammation and enhanced neurological recovery following stroke.

## Practical Considerations and Troubleshooting

### Formulation and Stability

- **Stock Solution:** Prepare **TWS119** in DMSO at 8-64 mg/mL concentration (depending on desired dosing) and store at -80°C in aliquots
- **Working Solution for Injection:** Dilute in vehicle (1% DMSO in saline) immediately before administration
- **Stability:** Use freshly prepared solutions for each injection; avoid multiple freeze-thaw cycles of stock solution [1]

### Optimization Guidelines

- **Dose Titration:** For new disease models, begin with 10 mg/kg and titrate based on target engagement and toxicity
- **Treatment Initiation:** Timing relative to disease induction critically affects outcomes (e.g., 24h post-stroke vs. 4h post-stroke)
- **Phenotypic Monitoring:** Include detailed immune phenotyping for immunotherapy studies and neurological assessment for stroke models

### Common Technical Challenges

- **Solubility Limitations:** **TWS119** has limited aqueous solubility; maintain DMSO concentration  $\leq 1\%$  for in vivo administration
- **Dosing Consistency:** Use fresh preparations for each injection to ensure consistent dosing
- **Cell Culture Concentrations:** Note that effective in vitro concentrations (0.5-8  $\mu\text{M}$ ) do not directly translate to in vivo dosing [5] [1]

## Conclusion

**TWS119** represents a versatile research tool for modulating the GSK-3 $\beta$ /Wnt/ $\beta$ -catenin signaling pathway in vivo, with established efficacy in models of cerebral ischemia and cancer immunotherapy. The comprehensively documented treatment timeline of 10-30 mg/kg administered via intraperitoneal injection for 1-14 days provides researchers with a validated starting point for experimental design. The detailed protocols outlined in this document serve as a technical foundation for applying **TWS119** in preclinical studies, with appropriate modifications potentially required for specific disease models or research objectives. As research progresses, **TWS119** continues to offer valuable insights into stem cell biology, immunomodulation, and neurological recovery mechanisms.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. | GSK-3 $\beta$  inhibitor | CAS 601514-19-6 | Buy TWS from... 119 TWS 119 [invivochem.com]
2. Synthetic small molecules that control stem cell fate - PMC [pmc.ncbi.nlm.nih.gov]
3. Wnt canonical pathway activator TWS drives microglial... 119 [neuroinflammation.biomedcentral.com]
4. Bioinformatic identification of hub genes Myd88 and Ccl3 and ... [pmc.ncbi.nlm.nih.gov]
5. Wnt pathway activator TWS119 enhances the proliferation ... [pubmed.ncbi.nlm.nih.gov]
6. Wnt pathway activator TWS119 enhances the proliferation ... [sciencedirect.com]

7. Effects of Glycogen Synthase Kinase-3 $\beta$  Inhibitor TWS119 ... [pubmed.ncbi.nlm.nih.gov]

8. Effects of Glycogen Synthase Kinase-3 $\beta$  Inhibitor TWS119 ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Comprehensive Application Notes and Protocols for TWS119 In Vivo Administration]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b007607#tws119-treatment-timeline-in-vivo>]

---

## Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

## Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)